

An In-depth Technical Guide to 4'-Methylpropiophenone: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4'-Methylpropiophenone

Cat. No.: B145568

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Core Chemical Identity

4'-Methylpropiophenone, also known as p-methylpropiophenone or ethyl p-tolyl ketone, is an aromatic ketone.^{[1][2][3]} Its structure features a propiophenone core with a methyl group substituted at the para position (position 4) of the phenyl ring. This substitution pattern is crucial to its chemical reactivity and physical properties.

The Chemical Abstracts Service (CAS) has assigned the number 5337-93-9 to **4'-Methylpropiophenone**, which serves as its unique identifier in chemical databases and literature.^{[1][2][3][4][5][6][7][8]}

Table 1: Chemical Identifiers and Core Properties

Identifier	Value	Source(s)
CAS Number	5337-93-9	[1][2][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₂ O	[2][3][4][5][7][8]
Molecular Weight	148.20 g/mol	[2][4][9]
Synonyms	p-Methylpropiophenone, 1-(4-Methylphenyl)propan-1-one, Ethyl p-tolyl ketone	[1][2][3]

Physicochemical Properties: A Detailed Overview

4'-Methylpropiophenone is typically a colorless to pale yellow liquid with a characteristic sweet, aromatic odor.[1][10] Its physical state and properties make it suitable for a variety of reaction conditions.

Table 2: Key Physicochemical Data

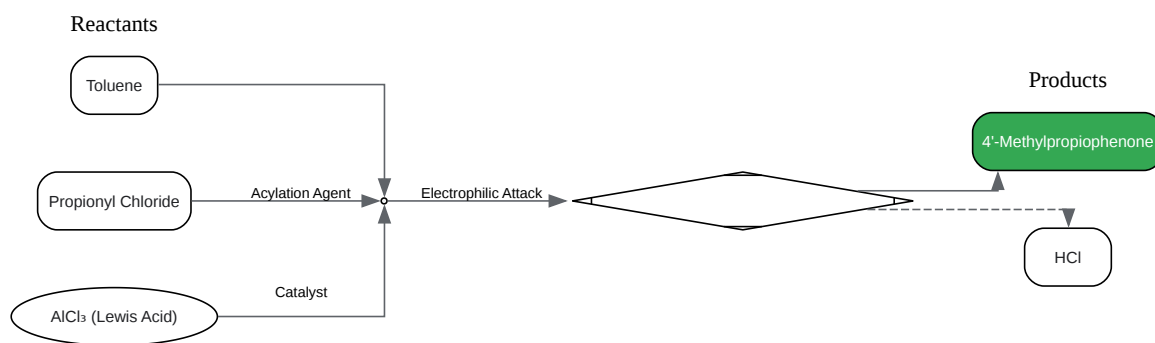
Property	Value	Conditions	Source(s)
Appearance	Colorless to pale yellow liquid	Ambient	[1][4][10]
Melting Point	7.2 °C	-	[4][5]
Boiling Point	238-239 °C	at 1 atm	[4][11][12]
Density	0.993 g/mL	at 25 °C	[4][11]
Refractive Index	1.528	at 20 °C	[4][11]
Flash Point	102 - 109 °C	Closed cup	[10][11][12]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol, ether, chloroform, and hexane.	-	[1][5][10][13]

The presence of the polar carbonyl group and the nonpolar tolyl group gives **4'-Methylpropiophenone** a balanced polarity, allowing for its miscibility with a range of organic solvents.[13] This solubility profile is a key factor in its utility as a versatile reactant and intermediate in organic synthesis.

Synthesis of 4'-Methylpropiophenone: The Friedel-Crafts Acylation

The most common and industrially scalable method for synthesizing **4'-Methylpropiophenone** is the Friedel-Crafts acylation of toluene.[6][10] This electrophilic aromatic substitution reaction is a cornerstone of organic chemistry for forming carbon-carbon bonds to an aromatic ring.

The reaction involves treating toluene with propionyl chloride or propionic anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3). [6][10][14] The Lewis acid activates the acylating agent, generating a highly electrophilic acylium ion, which is then attacked by the electron-rich toluene ring. The para-position of toluene is preferentially acylated due to the directing effect of the methyl group, leading to **4'-Methylpropiophenone** as the major product.[10]



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4'-Methylpropiophenone: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145568#4-methylpropiophenone-cas-number-and-properties>]

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